

Disperbyk 160: A Technical Guide to Solubility and Compatibility in Organic Solvents

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Compound of Interest

Compound Name: Disperbyk 160

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and compatibility of **Disperbyk 160**, a high molecular weight wetting and dispersing additive, in various organic solvents and resin systems. This document is intended to assist researchers, scientists, and professionals in the formulation of solvent-borne coatings and other advanced materials.

Introduction to Disperbyk 160

Disperbyk 160 is a solution of a high molecular weight block copolymer with pigment affinic groups, designed to stabilize pigments in solvent-borne systems.^{[1][2]} Its primary function is to prevent the re-flocculation of pigment particles through steric hindrance, thereby ensuring stable color strength and hue in paints and pigment concentrates. The additive works by improving pigment wetting, which can reduce the time required for the grinding process, and enhances gloss and leveling of the final coating. Furthermore, it helps to reduce the viscosity of the millbase, allowing for higher pigment loading.

Physicochemical Properties

A summary of the typical physical and chemical properties of **Disperbyk 160** is presented in the table below. These values are typical and should not be interpreted as specifications.

Property	Value	Unit
Composition	Solution of a high molecular weight block copolymer	-
Solvent(s)	Xylene / Butyl acetate (6/1)	-
Non-volatile matter	29	%
Amine value	12	mg KOH/g
Density (20 °C)	0.95	g/ml
Flash point	25	°C

Solubility in Organic Solvents

Disperbyk 160 is supplied in a mixture of xylene and butyl acetate, indicating its inherent solubility in these aromatic and ester solvents. As a wetting and dispersing agent for solvent-borne systems, it is designed to be compatible with a wide range of organic solvents commonly used in the coatings industry. While specific quantitative solubility data (e.g., g/100mL) in a broad spectrum of solvents is not publicly available from the manufacturer, its performance in various solvent-borne formulations suggests good solubility in common coating solvents.

Qualitative Solubility Observations:

Solvent Class	Representative Solvents	Expected Solubility
Aromatic Hydrocarbons	Xylene, Toluene, Aromatic Naphtha	High
Esters	Butyl acetate, Ethyl acetate, Methoxypropyl acetate	High
Ketones	Methyl ethyl ketone (MEK), Methyl isobutyl ketone (MIBK)	Good
Glycol Ethers	Ethylene glycol monobutyl ether (Butyl CELLOSOLVE™)	Moderate to Good
Alcohols	Isobutanol, n-Butanol	Moderate
Aliphatic Hydrocarbons	Mineral Spirits, Heptane	Low to Moderate

Compatibility with Resin Systems

Disperbyk 160 is known for its broad compatibility with a variety of resin systems used in solvent-borne coatings. This compatibility is crucial for the stability and performance of the final coating formulation.

General Compatibility Overview:

Resin System	Compatibility	Notes
Acrylic Resins	Good	Widely used in acrylic-based automotive and industrial coatings.
Polyurethane Resins	Good	Suitable for two-component polyurethane systems.
Epoxy Resins	Good	Can be used in epoxy-based primers and industrial coatings.
Alkyd Resins	Good	Compatible with long and medium oil alkyds.
Polyester Resins	Good	Effective in polyester-based coil and industrial coatings.

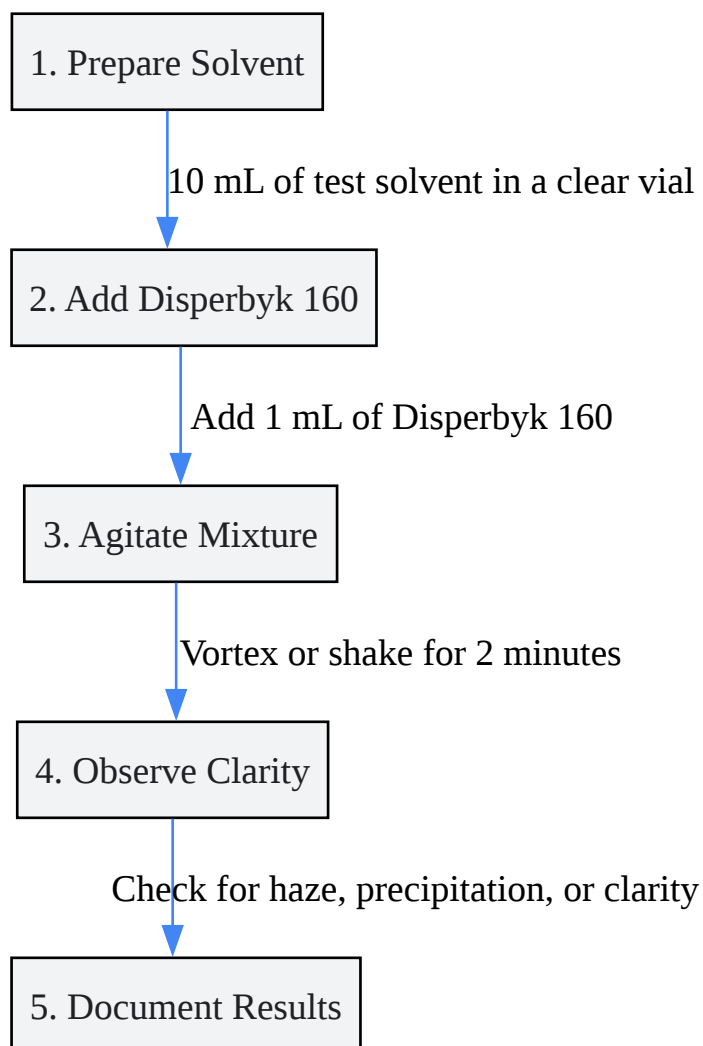
Experimental Protocols

The following sections outline generalized experimental methodologies for determining the solubility and compatibility of **Disperbyk 160**.

Protocol for Determining Solubility

This protocol describes a qualitative method for assessing the solubility of **Disperbyk 160** in a given organic solvent.

Solubility Test Workflow



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Caption: Workflow for qualitative solubility assessment.

Methodology:

- Preparation: Dispense 10 mL of the test organic solvent into a clear, sealed glass vial.
- Addition of Additive: Add 1 mL of **Disperbyk 160** to the solvent in the vial.

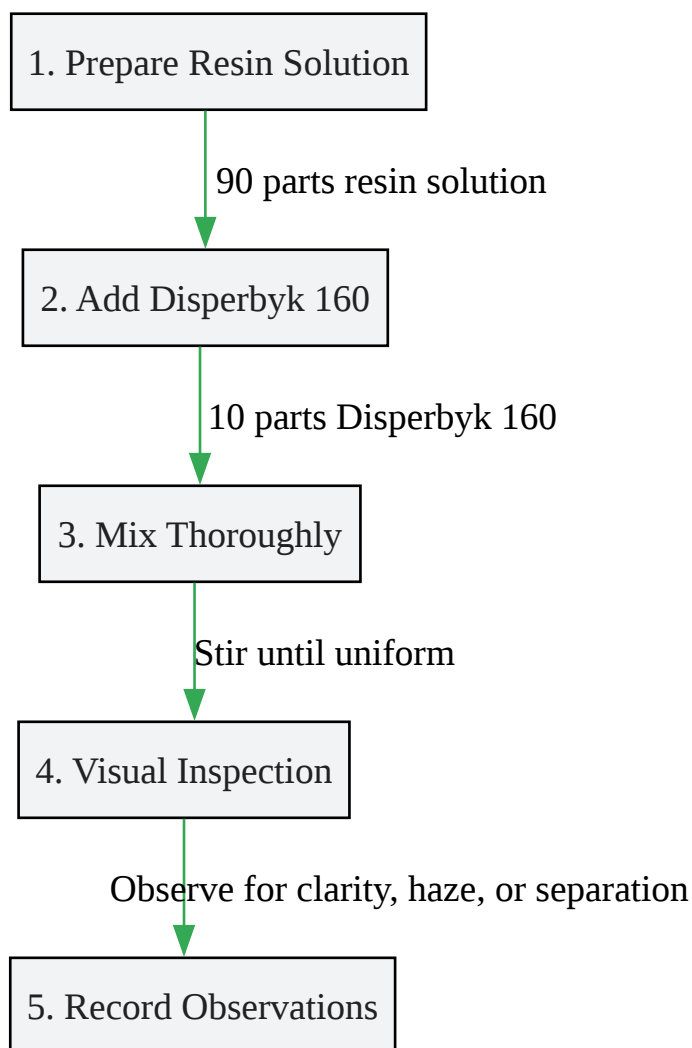
- Agitation: Securely cap the vial and agitate the mixture vigorously using a vortex mixer or by shaking for 2 minutes at room temperature.
- Observation: Allow the mixture to stand for at least one hour and observe the clarity of the solution against a dark and light background.
- Assessment:
 - Soluble: The solution remains clear and free of any haze, precipitation, or phase separation.
 - Partially Soluble: The solution appears hazy or opalescent.
 - Insoluble: The additive forms distinct droplets, a separate layer, or a precipitate.

Protocol for Determining Resin Compatibility

This protocol provides a method for evaluating the compatibility of **Disperbyk 160** with a specific resin solution. Incompatibility can manifest as haziness, turbidity, or phase separation.

[3]

Resin Compatibility Test Workflow



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Caption: Workflow for assessing resin compatibility.

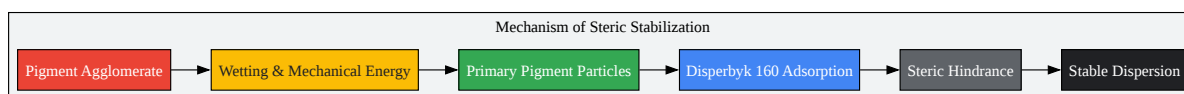
Methodology:

- Preparation of Resin Solution: Prepare a solution of the test resin in a suitable solvent at a concentration typically used in your formulations (e.g., 50% solids).
- Mixing: In a clear glass container, combine 90 parts by weight of the resin solution with 10 parts by weight of **Disperbyk 160**.

- Homogenization: Thoroughly mix the components with a stirrer until the mixture is uniform.
- Observation: Allow the mixture to stand for 24 hours at room temperature. Visually inspect the mixture for any signs of incompatibility, such as:
 - Haze or cloudiness
 - Precipitation or sediment
 - Phase separation into layers
- Evaluation:
 - Compatible: The mixture remains clear and homogeneous.
 - Incompatible: The mixture exhibits haze, precipitation, or phase separation.

Signaling Pathways and Logical Relationships

The function of **Disperbyk 160** is based on the principle of steric stabilization, which is a critical mechanism in pigment dispersion.



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Caption: Mechanism of action for **Disperbyk 160**.

The process begins with the wetting of pigment agglomerates and the application of mechanical energy to break them down into primary particles. The pigment affinic groups of the **Disperbyk 160** polymer then adsorb onto the surface of these primary particles. The polymeric chains extend into the surrounding solvent, creating a steric barrier that prevents the particles from approaching each other and re-agglomerating, thus leading to a stable dispersion.

Conclusion

Disperbyk 160 is a versatile wetting and dispersing additive with broad solubility in common organic solvents used in the coatings industry and good compatibility with a wide range of resin systems. The experimental protocols provided in this guide offer a framework for formulators to assess its suitability in their specific systems. Understanding the mechanism of steric stabilization is key to leveraging the full potential of **Disperbyk 160** in achieving optimal pigment dispersion and coating performance. For specific quantitative data, it is recommended to contact the manufacturer directly or conduct in-house testing based on the provided methodologies.

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